

comprehensive literature review of Bis(2-butoxyethyl) phosphate

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Compound of Interest

Compound Name: Bis(2-butoxyethyl) phosphate

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Bis(2-butoxyethyl) Phosphate: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(2-butoxyethyl) phosphate (BBOEP) is an organophosphate ester that has garnered significant attention in the scientific community, primarily as a major metabolite of the widely used flame retardant and plasticizer, Tris(2-butoxyethyl) phosphate (TBEP).^[1] Due to the extensive use of TBEP in a variety of consumer and industrial products, understanding the chemical properties, biological fate, and toxicological profile of its metabolites is of paramount importance for assessing human exposure and potential health risks. This technical guide provides a comprehensive literature review of **Bis(2-butoxyethyl) phosphate**, summarizing its chemical and physical properties, toxicological data, and analytical methodologies.

Chemical and Physical Properties

BBOEP is a colorless liquid with the chemical formula $C_{12}H_{27}O_6P$ and a molecular weight of 298.316 g/mol.^[2] It is structurally characterized by a central phosphate group esterified with two 2-butoxyethanol chains. While it is primarily known as a metabolite, it is also used in the production of flame retardants and plasticizers.^[2]

Table 1: Physicochemical Properties of **Bis(2-butoxyethyl) phosphate**

| Property | Value | Reference |
|-------------------|-------------------------|-----------|
| CAS Number | 14260-97-0 | [2] |
| Molecular Formula | C12H27O6P | [2] |
| Molecular Weight | 298.316 g/mol | [2] |
| Density | 1.089 g/cm ³ | [2] |
| Boiling Point | 379.7 °C at 760 mmHg | [2] |
| Flash Point | 183.4 °C | [2] |
| Vapor Pressure | 8.17E-07 mmHg at 25°C | [2] |
| Refractive Index | 1.446 | [2] |
| LogP | 2.75340 | [2] |

Synthesis and Manufacturing

While specific, detailed industrial synthesis protocols for **Bis(2-butoxyethyl) phosphate** are not readily available in the public domain, its parent compound, Tris(2-butoxyethyl) phosphate (TBEP), is typically synthesized through the reaction of phosphorus oxychloride with 2-butoxyethanol.[3] It is plausible that BBOEP could be formed as a byproduct during this process or through the partial hydrolysis of TBEP.

A general approach to synthesizing similar dialkyl hydrogen phosphates involves the reaction of the corresponding alcohol with a phosphorylating agent. For instance, a patented method for preparing bis(2-ethylhexyl) phosphate involves reacting phosphorus oxychloride with 2-ethylhexanol.[4] A similar principle could be applied for the synthesis of BBOEP.

Metabolism and Toxicokinetics

Bis(2-butoxyethyl) phosphate is a significant metabolite of Tris(2-butoxyethyl) phosphate (TBEP) in humans.[5] Following oral administration of TBEP to human volunteers, BBOEP was one of the three metabolites detected in urine.[5] In a study involving children in day-care centers, BBOEP was detected in approximately 80% of urine samples, with a median concentration of 0.16 µg/L.[5][6] This indicates widespread exposure to the parent compound,

TBEP, and its subsequent metabolism to BBOEP. The toxicokinetic data for BBOEP itself is limited; one human study noted that BBOEP showed several concentration maxima within 25 hours, which prevented the calculation of a clear half-life.[5][6]

Toxicological Profile

The toxicological data specifically for **Bis(2-butoxyethyl) phosphate** is sparse, with most studies focusing on the parent compound, TBEP.

Table 2: Toxicological Data for Tris(2-butoxyethyl) phosphate (TBEP) (Parent Compound of BBOEP)

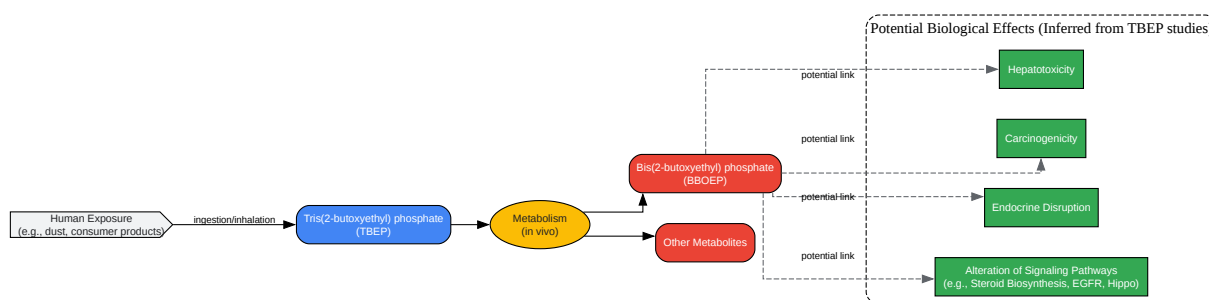
| Test | Species | Route | Value | Reference |
|--------------|---------------------|------------|-----------------|-----------|
| LD50 | Rat | Oral | > 2000 mg/kg | [7] |
| LD50 | Rabbit | Dermal | > 5000 mg/kg | [7][8] |
| LC50 | Rat | Inhalation | > 6.4 mg/L (4h) | [7][8] |
| 48-hour LC50 | Daphnia magna | - | 75 mg/L | [9] |
| 96-hour LC50 | Pimephales promelas | - | 16 mg/L | [9] |

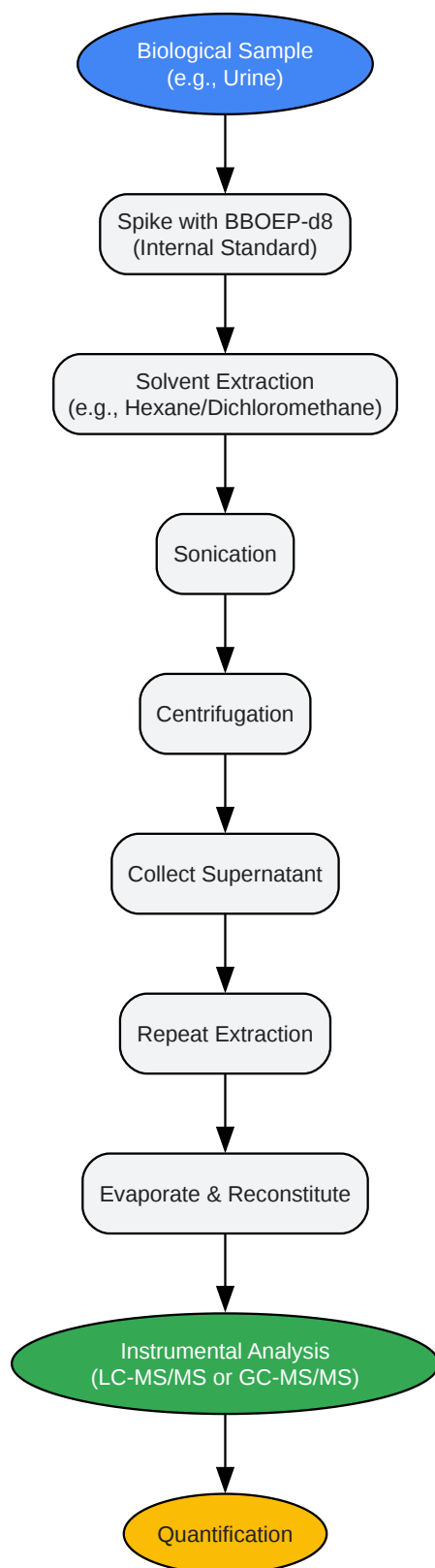
While direct evidence is lacking for BBOEP, studies on TBEP suggest potential for hepatotoxicity and carcinogenicity.[10] In vitro studies with TBEP on HepG2 cells showed induced DNA damage and apoptosis.[10] Furthermore, research on a structurally similar compound, Bis(2-butoxyethyl) phthalate (BBOP), has indicated that it can interfere with steroid biosynthesis by down-regulating key pathways.[11] This raises the possibility that BBOEP could have similar endocrine-disrupting effects, though further investigation is required. A study has also indicated a potential link between elevated urinary levels of a TBEP metabolite, di-(2-butoxyethyl) phosphate (DBEP), and endometrial cancer.[12]

Signaling Pathways

The direct impact of **Bis(2-butoxyethyl) phosphate** on specific signaling pathways has not been extensively studied. However, research on its parent compound, TBEP, provides some

insights into potential mechanisms of action. Studies on TBEP have shown effects on steroid hormone biosynthesis and the potentiation of immune responses.[2] Additionally, research on various organophosphate esters has implicated the involvement of the EGFR and Hippo signaling pathways in the proliferation and migration of cancer cells.[13] Given that BBOEP is a major metabolite, it is plausible that it could contribute to these effects.





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